

Chemical structure and properties of Wilfordine

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Compound of Interest

Compound Name: Wilfordine

Cat. No.: B15595722

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An In-depth Technical Guide on the Chemical Structure and Properties of **Wilfordine**

Introduction

Wilfordine is a complex sesquiterpenoid alkaloid isolated from the roots of *Tripterygium wilfordii* Hook. f., commonly known as the Thunder God Vine.^{[1][2]} This plant has a history of use in traditional Chinese medicine for its anti-inflammatory and immunosuppressive properties.^[2] **Wilfordine** has attracted significant scientific interest due to its potent biological activities, including anti-inflammatory, immunosuppressive, and anti-cancer effects.^{[1][2]} This guide provides a comprehensive overview of its chemical structure, physicochemical properties, and pharmacological activities, supplemented with detailed experimental protocols and visualizations of its molecular mechanisms.

Chemical Structure and Identification

Wilfordine is classified as a sesquiterpenoid alkaloid and possesses an intricate polycyclic structure.^{[1][3]} Its chemical identity is defined by the following identifiers.

Table 1: Chemical Identification of **Wilfordine**

Identifier	Value
IUPAC Name	[(1S,3R,15S,18S,19R,20R,21R,22S,23R,24R,25R,26S)-20,22,23,25-tetraacetyloxy-21-(acetyloxymethyl)-26-hydroxy-3,15,26-trimethyl-6,16-dioxo-2,5,17-trioxa-11-azapentacyclo[16.7.1.0 ^{1,21} .0 ^{3,24} .0 ^{7,12}]hexacosa-7(12),8,10-trien-19-yl] benzoate[1]
Molecular Formula	C ₄₃ H ₄₉ NO ₁₉ [1][3][4][5]
Molecular Weight	883.85 g/mol [1][3][5]

| CAS Number | 37239-51-3[1][2][3][4][5] |

Physicochemical Properties

The physicochemical properties of **Wilfordine** are crucial for its handling, formulation, and the interpretation of its biological activity.

Table 2: Physicochemical Properties of **Wilfordine**

Property	Value
Appearance	White to off-white or light brown powder/solid[1][2]
Melting Point	175 - 176 °C[1][2]
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, and acetone[1][2][6]

| Purity | ≥ 98%[2][5] |

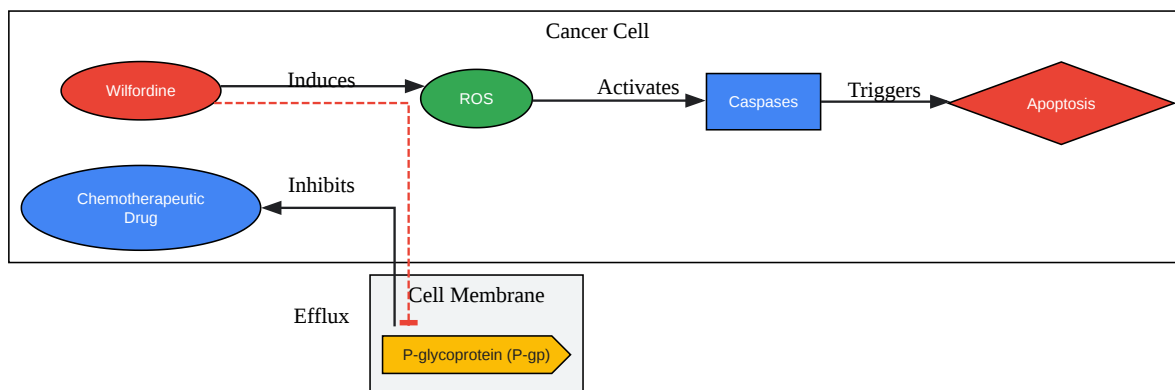
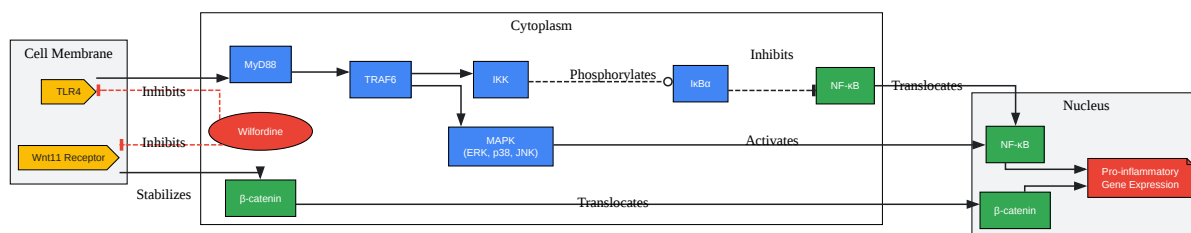
Biological Activities and Mechanism of Action

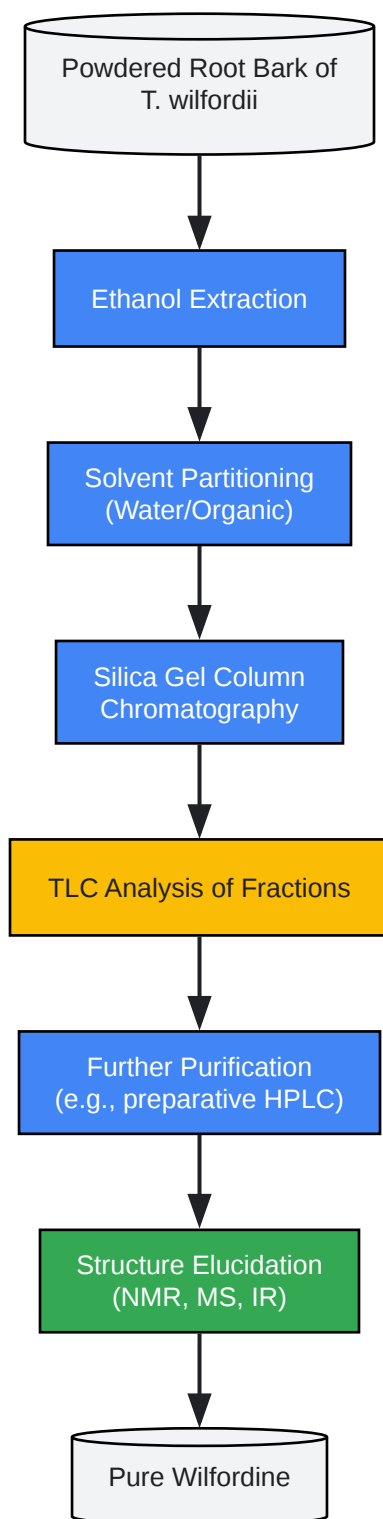
Wilfordine exhibits a range of potent pharmacological activities, primarily attributed to its modulation of key cellular signaling pathways.

Anti-inflammatory and Immunosuppressive Effects

Wilfordine demonstrates significant anti-inflammatory and immunosuppressive properties.^[2]^[7] It can inhibit the production of pro-inflammatory cytokines such as TNF- α , IL-1 β , and IL-6.^[2] Its mechanism of action involves the inhibition of several key signaling pathways:

- **NF- κ B Pathway:** **Wilfordine** inhibits the NF- κ B pathway, which is a critical regulator of the immune response. By suppressing NF- κ B activity, it reduces the expression of various inflammatory cytokines and adhesion molecules.^[2]
- **MAPK Pathway:** The mitogen-activated protein kinase (MAPK) pathway, involved in cellular responses to stress and inflammation, is another target of **Wilfordine**. Its modulation of this pathway contributes to its anti-inflammatory and immunosuppressive effects.^[2]^[8]
- **Wnt11/ β -catenin Pathway:** **Wilfordine** has been shown to directly target and inhibit the Wnt11/ β -catenin signaling pathway, which is often dysregulated in autoimmune diseases like rheumatoid arthritis.^[8]





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